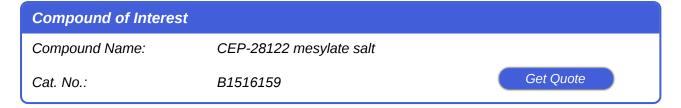


Safe Disposal and Handling of CEP-28122 Mesylate Salt: A Comprehensive Guide

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal and handling of **CEP-28122 mesylate salt** in a laboratory setting. Adherence to these procedures is critical for maintaining a safe research environment and ensuring regulatory compliance.

Immediate Safety and Handling Precautions

While **CEP-28122 mesylate salt** is not classified as a hazardous substance or mixture according to the provided Safety Data Sheet (SDS), it is imperative to follow standard laboratory safety protocols.[1][2]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **CEP-28122 mesylate salt**.
- Avoid Inhalation and Contact: Avoid breathing dust or fumes. Prevent contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water.[1][2]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.

Proper Disposal Procedures for CEP-28122 Mesylate Salt



Proper disposal of **CEP-28122 mesylate salt** is crucial to prevent environmental contamination and ensure compliance with regulations. Although not classified as hazardous, it should not be disposed of in regular trash or down the drain.

Step-by-Step Disposal Protocol:

- Waste Identification and Collection:
 - Collect all waste materials containing CEP-28122 mesylate salt, including unused product, contaminated labware (e.g., pipette tips, vials, gloves), and solutions, in a designated and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical waste.
- Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name ("CEP-28122 mesylate salt"), and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is secure and away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the chemical waste.
 - Disposal must be conducted through a licensed hazardous waste disposal contractor in accordance with all federal, state, and local regulations.

Quantitative Data



Property	Value	Source
Molecular Formula	C29H39CIN6O6S	[1]
Molecular Weight	635.17 g/mol	[1]
IC₅o for ALK Kinase	1.9 nM	

Experimental Protocols

In Vitro ALK Kinase Inhibition Assay:

This protocol is a general guideline for assessing the inhibitory activity of CEP-28122 on ALK phosphorylation and downstream signaling in a cell-based assay.

Materials:

- ALK-positive cancer cell line (e.g., Karpas-299, SUP-M2)
- Appropriate cell culture medium and supplements
- CEP-28122 mesylate salt
- DMSO (for stock solution)
- Phosphate-buffered saline (PBS)
- · Lysis buffer
- Primary antibodies against phospho-ALK, total ALK, phospho-STAT3, total STAT3, phospho-Akt, total Akt, phospho-ERK1/2, and total ERK1/2
- Secondary antibodies
- Chemiluminescent substrate
- Protein assay kit

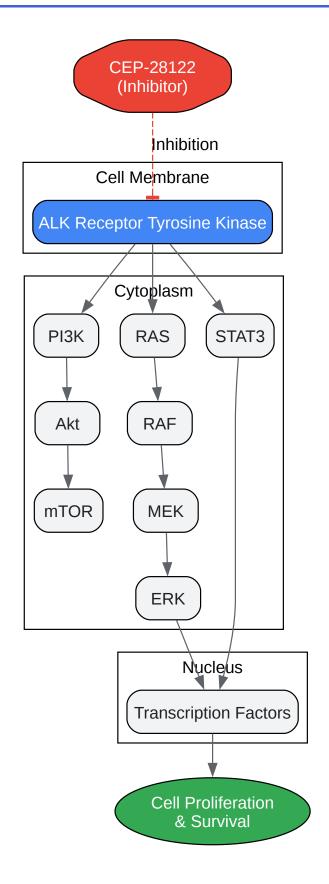
Procedure:



- Cell Culture: Culture ALK-positive cells in the recommended medium until they reach approximately 80% confluency.
- Compound Preparation: Prepare a stock solution of CEP-28122 mesylate salt in DMSO.
 Further dilute the stock solution in a cell culture medium to achieve the desired final concentrations.
- Cell Treatment: Treat the cells with varying concentrations of CEP-28122 for a specified period (e.g., 2-4 hours). Include a vehicle control (DMSO) group.
- Cell Lysis: After treatment, wash the cells with cold PBS and lyse them using a suitable lysis buffer.
- Protein Quantification: Determine the protein concentration of each cell lysate using a standard protein assay.
- Western Blotting:
 - Separate equal amounts of protein from each sample by SDS-PAGE.
 - Transfer the separated proteins to a PVDF membrane.
 - Block the membrane and then incubate with primary antibodies overnight at 4°C.
 - Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody.
 - Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Data Analysis: Quantify the band intensities and normalize the levels of phosphorylated proteins to the total protein levels.

Mandatory Visualization





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Caption: ALK signaling pathway and the inhibitory action of CEP-28122.



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References

- 1. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 2. hoelzel-biotech.com [hoelzel-biotech.com]
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